

Technical Guide to the Safe Handling of 3-Chloropyridine-d4

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Compound of Interest

Compound Name: 3-Chloropyridine-d4

Cat. No.: B3070127

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Disclaimer: This document provides a comprehensive safety overview for **3-Chloropyridine-d4** (CAS No. 1001003-95-7). Due to the limited availability of a specific Safety Data Sheet (SDS) for the deuterated compound, this guide is primarily based on the well-established safety data for its non-deuterated analogue, 3-Chloropyridine (CAS No. 626-60-8). The isotopic substitution of hydrogen with deuterium is not expected to significantly alter the chemical's primary hazardous properties. This guide is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

3-Chloropyridine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its toxicity, flammability, and potential for causing serious health effects upon exposure.

GHS Classification

The GHS classification for 3-Chloropyridine, and by extension **3-Chloropyridine-d4**, is summarized in the table below.

Hazard Class	Category	Hazard Statement
Flammable liquids	4	H227: Combustible liquid
Acute toxicity, Oral	4	H302: Harmful if swallowed
Acute toxicity, Dermal	2	H310: Fatal in contact with skin
Acute toxicity, Inhalation	2	H330: Fatal if inhaled
Skin irritation	2	H315: Causes skin irritation
Serious eye damage	1	H318: Causes serious eye damage
Specific target organ toxicity - single exposure (Respiratory system)	3	H335: May cause respiratory irritation
Specific target organ toxicity - repeated exposure	2	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the aquatic environment, short-term (acute)	1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term (chronic)	1	H410: Very toxic to aquatic life with long lasting effects

Data compiled from multiple sources[\[1\]](#)[\[2\]](#)[\[3\]](#).

GHS Pictograms and Signal Word

Signal Word: Danger

Pictograms:

- GHS06: Skull and Crossbones (Acute Toxicity - Fatal or Toxic)
- GHS05: Corrosion (Serious Eye Damage)

- GHS08: Health Hazard (Specific Target Organ Toxicity)
- GHS09: Environment (Hazardous to the Aquatic Environment)
- GHS07: Exclamation Mark (Harmful, Irritant)

Physical and Chemical Properties

A summary of the key physical and chemical properties of 3-Chloropyridine is provided below. These values are expected to be very similar for **3-Chloropyridine-d4**.

Property	Value	Reference
Molecular Formula	C ₅ H ₄ ClN	
Molecular Weight	113.54 g/mol	
Appearance	Clear, colorless to light yellow liquid	
Boiling Point	148 °C	
Flash Point	65 - 66 °C (closed cup)	
Density	1.194 g/mL at 25 °C	
Solubility in Water	10 g/L	
pKa (conjugate acid)	2.84	
log K _{ow} (Octanol/water partition coefficient)	1.33	

Toxicological Information

3-Chloropyridine is highly toxic and poses a significant health risk upon exposure. The available toxicological data is summarized below.

Toxicity Metric	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	841 mg/kg	Rat	Oral	
LD50 (Lethal Dose, 50%)	235 mg/kg	Mouse	Intraperitoneal	
LD50 (Lethal Dose, 50%)	50.01 mg/kg	-	Dermal (Read-across)	

Health Effects:

- Acute Effects: Harmful if swallowed and may cause respiratory irritation. Fatal if it comes into contact with skin or is inhaled. It can cause serious eye damage.
- Chronic Effects: May cause damage to organs through prolonged or repeated exposure. Laboratory experiments have indicated mutagenic effects.

Experimental Protocols

Protocol for Determination of Acute Oral Toxicity (Adapted from OECD Guideline 423)

This protocol outlines the Acute Toxic Class Method for assessing the oral toxicity of a substance.

Objective: To determine the acute oral toxicity of **3-Chloropyridine-d4** and classify it according to the GHS.

Materials:

- **3-Chloropyridine-d4**
- Vehicle for administration (e.g., water, corn oil)
- Healthy, young adult nulliparous and non-pregnant female rats (weight variation within $\pm 20\%$)
- Oral gavage needles

- Standard laboratory animal caging and diet

Methodology:

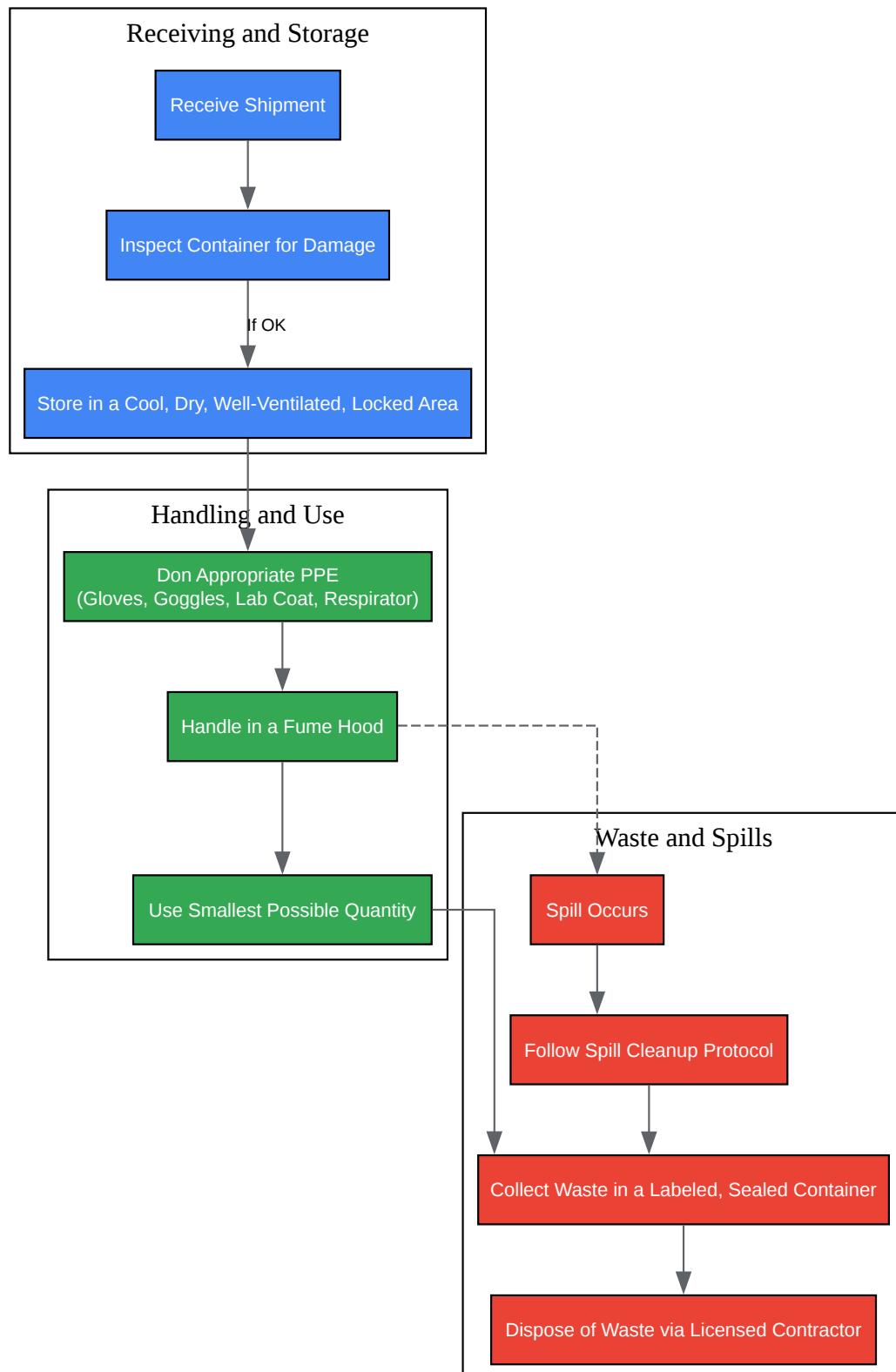
- Animal Acclimatization: Acclimatize animals to laboratory conditions for at least 5 days prior to the experiment.
- Dose Preparation: Prepare the test substance in the selected vehicle. The volume administered should generally not exceed 1 mL/100g of body weight for aqueous solutions.
- Dosing Procedure (Stepwise):
 - Start with a group of 3 female rats at a dose of 300 mg/kg.
 - Administer the prepared dose to each animal by oral gavage.
 - Observe the animals closely for the first 30 minutes, periodically during the first 24 hours, and daily thereafter for 14 days.
- Observation:
 - Record all signs of toxicity, including changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
 - Record body weight of each animal shortly before dosing and at least weekly thereafter.
 - At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- Endpoint Analysis: The classification is determined based on the number of animal deaths within each step of the dosing regimen. The LD50 is estimated based on the outcomes at different dose levels.

Safe Handling and Emergency Procedures

A systematic approach to handling **3-Chloropyridine-d4** is crucial to minimize risk.

Safe Handling Workflow

The following diagram illustrates a safe handling workflow for **3-Chloropyridine-d4**.



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A workflow for the safe handling of **3-Chloropyridine-d4**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.
- Skin Protection: Wear impervious clothing and chemical-resistant gloves.
- Respiratory Protection: Use a full-face respirator with an appropriate cartridge if exposure limits are exceeded or if irritation is experienced.

First Aid Measures

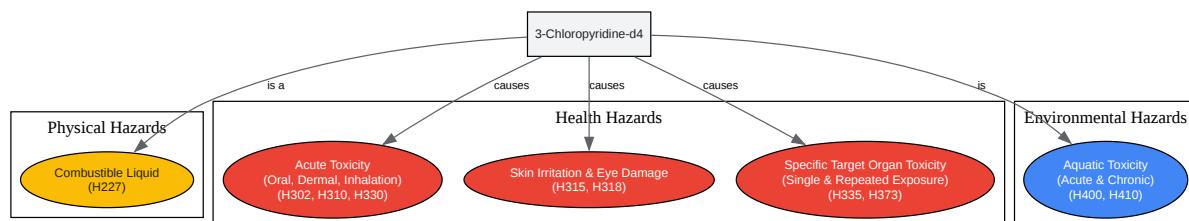
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Combustible liquid. Vapors may form explosive mixtures with air. Hazardous decomposition products include nitrogen oxides, carbon oxides, and hydrogen chloride gas.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Hazard Relationship Diagram

The following diagram illustrates the relationship between the different types of hazards associated with **3-Chloropyridine-d4**.



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Relationship of hazards for **3-Chloropyridine-d4**.

This technical guide provides a summary of the critical safety information for **3-Chloropyridine-d4**. It is imperative that all users of this chemical consult the full Safety Data Sheet for 3-Chloropyridine and adhere to all institutional and regulatory safety protocols.

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